

# Analysis of the external quantum efficiency of OLEDs with different acridine-based emitters

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9,9-Dimethyl-9,10-dihydroacridine

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## A Comparative Guide to the External Quantum Efficiency of Acridine-Based Emitters in OLEDs

For Researchers, Scientists, and Drug Development Professionals

The development of highly efficient Organic Light-Emitting Diodes (OLEDs) is a cornerstone of next-generation displays and lighting technologies. A key determinant of OLED performance is the external quantum efficiency (EQE), which quantifies the ratio of photons emitted to electrons injected. Acridine-based compounds have emerged as a promising class of emitter materials, demonstrating high EQEs through mechanisms such as Thermally Activated Delayed Fluorescence (TADF). This guide provides a comparative analysis of the EQE and other performance metrics of various acridine-based emitters, supported by experimental data and detailed methodologies.

## Performance Comparison of Acridine-Based Emitters

The following tables summarize the key performance parameters of OLEDs employing different acridine-based emitters. These emitters showcase the diverse molecular design strategies being explored to enhance OLED efficiency.

| Emitter Molecule   | Host Material | Max. EQE (%) | Current Eff. (cd/A) | Power Eff. (lm/W) | Emission Color | CIE (x, y)     | Ref. |
|--------------------|---------------|--------------|---------------------|-------------------|----------------|----------------|------|
| 3DPAC-TB           | -             | 12.8         | -                   | -                 | Blue           | -              | [1]  |
| 3SpiroAc-TB        | -             | 17.3         | -                   | -                 | Blue           | -              | [1]  |
| NAPPI              | -             | 5.17         | -                   | -                 | Deep-Blue      | (0.153, 0.055) | [2]  |
| TRZ-DDPAC          | DBFPO         | 27.3         | 62.8                | 56.3              | Green          | -              | [3]  |
| 34AcCz-PM          | -             | 22.6         | 73.3                | -                 | -              | -              | [4]  |
| TPA-2ACR           | -             | 21.59        | 55.74               | 29.28             | Yellow         | -              | [5]  |
| PhCAR-2ACR         | CBP           | 20.57        | 56.90               | 35.75             | Yellow         | -              | [5]  |
| Sky-Blue Emitter   | 1MPA          | 13.6         | -                   | -                 | Sky-Blue       | -              | [6]  |
| Orange-Red Emitter | -             | 33.5         | 95.3                | 93.5              | Orange-Red     | -              | [7]  |

## Experimental Protocols

The performance of an OLED is highly dependent on the device architecture and fabrication process. Below are generalized experimental protocols for the fabrication and characterization of OLEDs with acridine-based emitters, based on common practices reported in the literature.

## Device Fabrication

OLEDs are typically fabricated on pre-cleaned indium tin oxide (ITO)-coated glass substrates. The organic layers and the metal cathode are sequentially deposited onto the substrate in a high-vacuum environment (~10<sup>-6</sup> Torr) via thermal evaporation. A typical device structure is as follows:

ITO / Hole Injection Layer (HIL) / Hole Transport Layer (HTL) / Emissive Layer (EML) / Electron Transport Layer (ETL) / Electron Injection Layer (EIL) / Cathode

The emissive layer (EML) consists of a host material doped with the acridine-based emitter at a specific weight percentage. The thicknesses of the organic layers and the cathode are precisely controlled using a quartz crystal microbalance.

Example of a detailed device structure for a green TADF OLED with TRZ-DDPAc emitter:

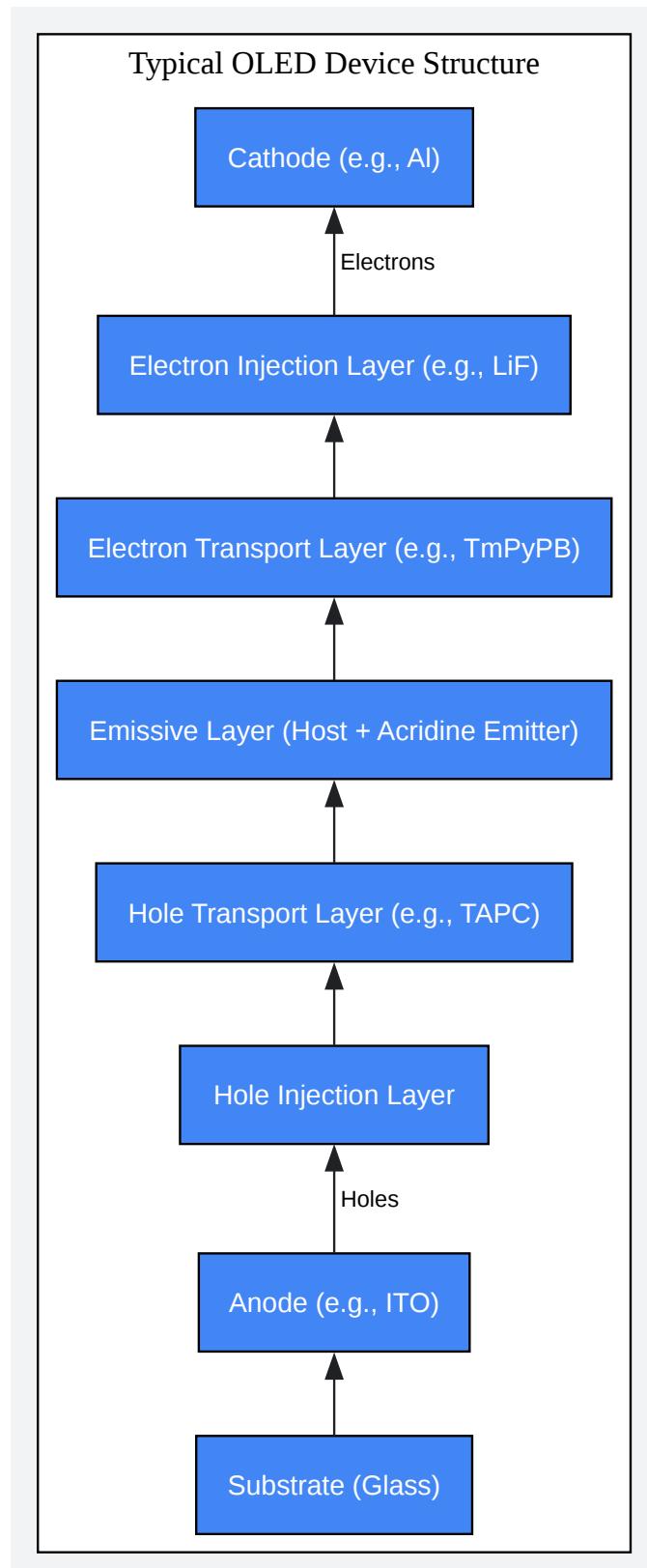
- Substrate: ITO-coated glass
- Hole Transport Layer (HTL): 1,1-bis[(di-4-tolylamino)phenyl]cyclohexane (TAPC) (30 nm)
- Emissive Layer (EML): 30 wt% TRZ-DDPAc doped in 4,4'-bis(N-carbazolyl)-1,1'-biphenyl (CBP) (30 nm)
- Electron Transport Layer (ETL): 1,3,5-tri[(3-pyridyl)-phen-3-yl]benzene (TmPyPB) (40 nm)
- Electron Injection Layer (EIL): Lithium fluoride (LiF) (0.8 nm)
- Cathode: Aluminum (Al) (100 nm)

## Characterization

The current density-voltage-luminance (J-V-L) characteristics of the fabricated devices are measured using a source meter and a photometer. The electroluminescence (EL) spectra and Commission Internationale de l'Éclairage (CIE) coordinates are recorded with a spectroradiometer. The external quantum efficiency (EQE) is calculated from the luminance, current density, and EL spectrum of the device.

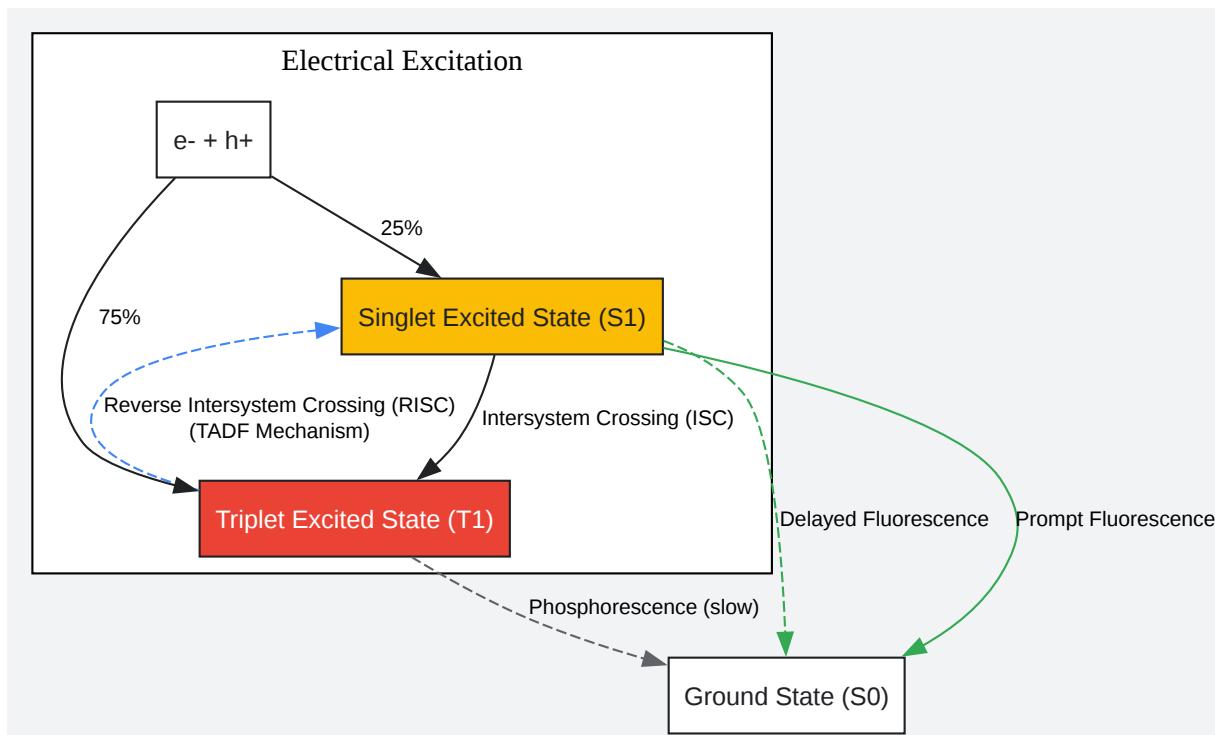
## Visualizing Key Concepts in OLED Performance

To better understand the principles and workflows discussed, the following diagrams have been generated using Graphviz.

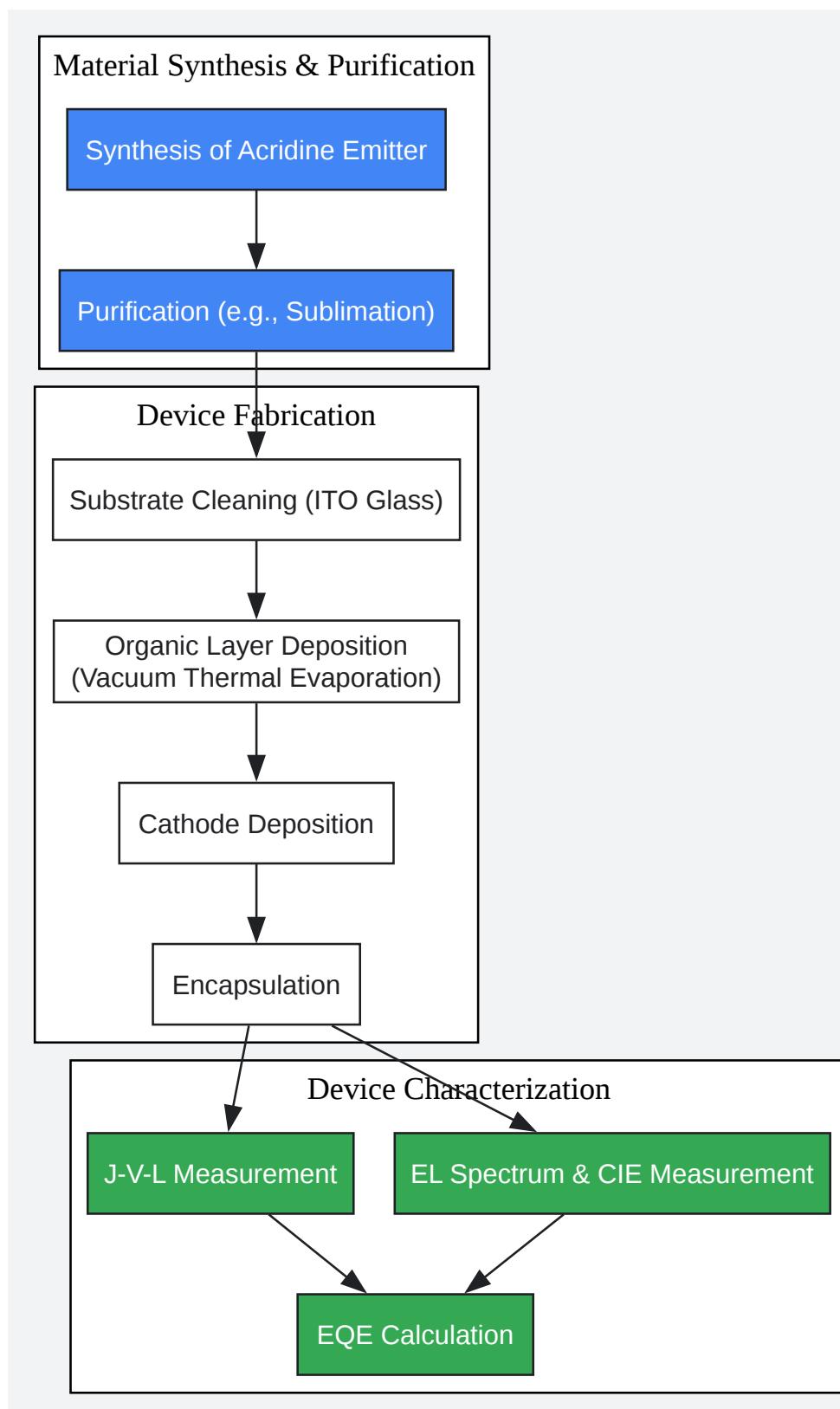


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Caption: A diagram illustrating the multi-layered structure of a typical OLED.

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Caption: The energy level diagram of the TADF mechanism in OLEDs.

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Caption: A workflow diagram for OLED fabrication and characterization.

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- To cite this document: BenchChem. [Analysis of the external quantum efficiency of OLEDs with different acridine-based emitters]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200822#analysis-of-the-external-quantum-efficiency-of-oleds-with-different-acridine-based-emitters>]

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